

Proper Disposal of 3-Dodecanone: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Dodecanone

Cat. No.: B073483

[Get Quote](#)

Essential guidance for the safe and compliant disposal of **3-dodecanone**, ensuring the protection of personnel and the environment. This document provides immediate safety and logistical information, outlining operational and disposal plans for researchers, scientists, and drug development professionals.

Key Safety and Disposal Information

While **3-dodecanone** is not classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is a combustible liquid and requires proper handling and disposal to minimize environmental impact.^[1] For transportation purposes, it is classified as "KETONES, LIQUID, N.O.S." (Not Otherwise Specified), indicating it is a regulated material for shipping.

The following table summarizes key quantitative data for **3-dodecanone** to inform safe handling and disposal procedures.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O	[2][3]
Physical State	Liquid at room temperature	[2]
Appearance	Colorless to pale yellow liquid	[2][4]
Solubility in Water	13.99 mg/L @ 25 °C (estimated)	[1]
Flash Point	76.60 °C (170.00 °F) (estimated)	[1]
UN Number	1224	[5][6][7]
Proper Shipping Name	Ketones, liquid, n.o.s.	[5][6][8]

Step-by-Step Disposal Protocol

The proper disposal of **3-dodecanone** should adhere to all local, state, and federal regulations. The following is a general procedural guide for laboratory settings.

1. Personal Protective Equipment (PPE): Before handling **3-dodecanone**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

2. Waste Collection:

- Do not dispose of **3-dodecanone** down the drain.[9] Due to its low water solubility and potential environmental impact, this is not a suitable disposal method.
- Collect all waste **3-dodecanone**, including any contaminated materials (e.g., pipette tips, absorbent pads), in a designated and clearly labeled waste container.

- The container should be made of a material compatible with ketones (e.g., high-density polyethylene or glass).
- The container must be securely sealed to prevent leaks and the release of vapors.

3. Labeling:

- Clearly label the waste container with the words "Hazardous Waste" (or as required by your institution's policy), the full chemical name "**3-Dodecanone**," and the approximate volume.

4. Storage:

- Store the sealed waste container in a designated satellite accumulation area or a central hazardous waste storage facility.
- Ensure the storage area is well-ventilated and away from sources of ignition, as **3-dodecanone** is a combustible liquid.

5. Disposal Request:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal of the waste.
- Provide them with the necessary information about the waste, including the chemical name and quantity.

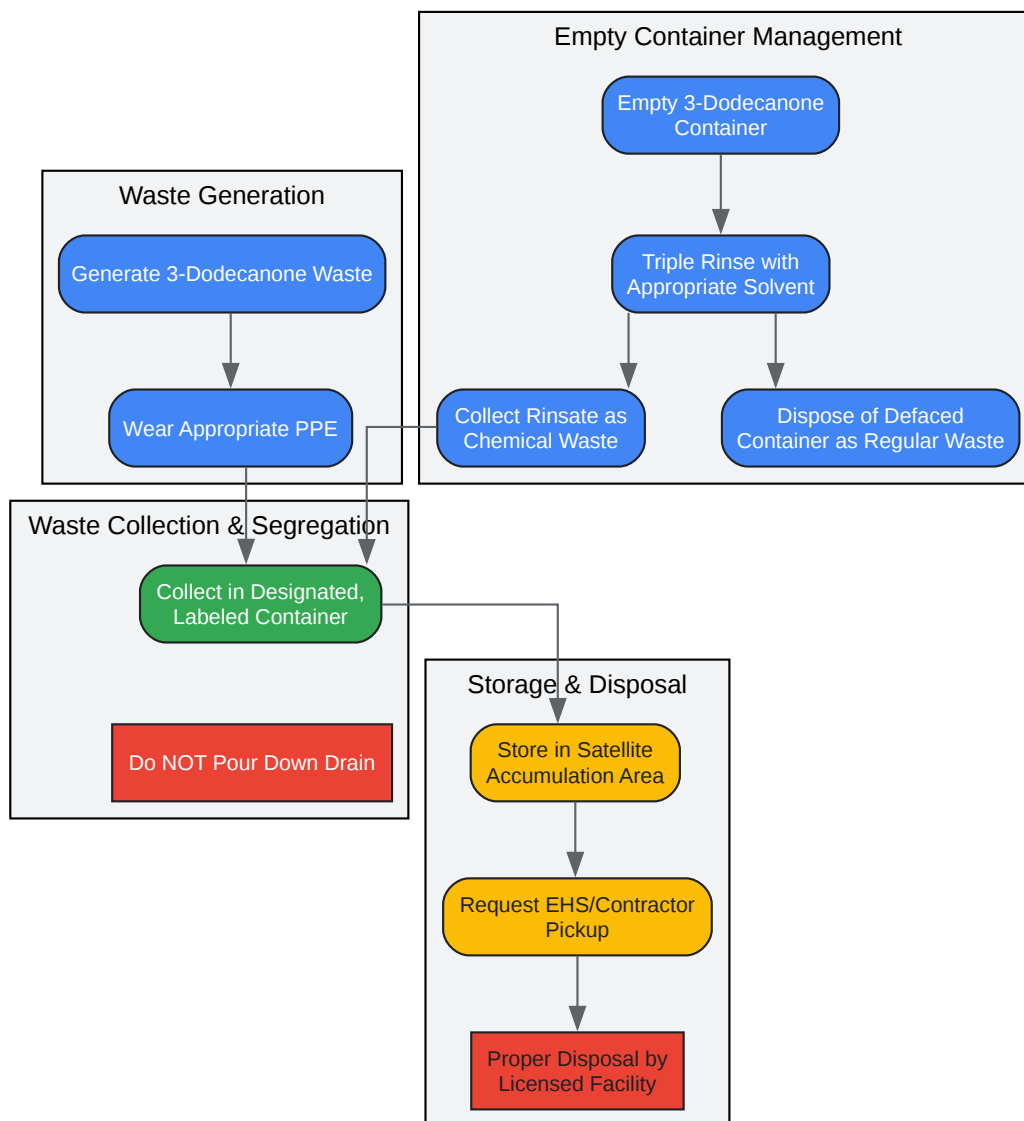
6. Empty Container Disposal:

- Empty containers that previously held **3-dodecanone** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste and add it to your designated **3-dodecanone** waste container.
- After triple-rinsing, the container can typically be disposed of as regular laboratory glass or plastic waste, provided the label has been defaced or removed. Always confirm this with your institutional guidelines.^[9]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **3-dodecanone**.

3-Dodecanone Disposal Workflow

[Click to download full resolution via product page](#)Caption: Decision and workflow diagram for the safe disposal of **3-dodecanone**.

By adhering to these procedures, laboratory professionals can ensure the safe handling and compliant disposal of **3-dodecanone**, contributing to a secure and environmentally responsible research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-dodecanone, 1534-27-6 [thegoodscentcompany.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. 3-Dodecanone [webbook.nist.gov]
- 4. Dodecan-3-one | C₁₂H₂₄O | CID 15229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. hazmattool.com [hazmattool.com]
- 7. hazmattool.com [hazmattool.com]
- 8. chemsafetypro.com [chemsafetypro.com]
- 9. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal of 3-Dodecanone: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073483#3-dodecanone-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com